

Operational Guide: Safe Disposal of 5-Hydroxy Omeprazole Sodium Salt

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Compound of Interest

Compound Name: 5-Hydroxy Omeprazole Sodium

Salt

CAS No.: 1215629-45-0

Cat. No.: B1140435

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Chemical Profile & Hazard Context

5-Hydroxy Omeprazole Sodium Salt is a primary metabolite of the proton pump inhibitor Omeprazole, predominantly formed by the CYP2C19 enzyme. In drug development, it is utilized as a high-purity reference standard for metabolic stability and pharmacokinetic profiling.

While often misclassified as "general chemical waste" due to the absence of a specific RCRA P- or U-listing, this compound represents a bioactive burden. Its sodium salt form significantly increases water solubility compared to the parent compound, heightening the risk of mobility in aquatic environments if "sewered."

Physicochemical Properties Relevant to Disposal

Property	Characteristic	Operational Implication
CAS Number	1215629-45-0 (Salt form)	Use for waste manifest verification.
Solubility	High (Water/Methanol)	Do not pour down drains. High mobility in water systems.
Acidity/Alkalinity	Basic (Sodium Salt)	Potential pH incompatibility with strong acid waste streams.
Bioactivity	CYP2C19 Metabolite	Treat as a pharmacologically active substance (PAS).
RCRA Status	Non-Listed / Characteristic Review	Not P-Listed. Must be evaluated for characteristics (Toxicity/Ignitability).

Pre-Disposal Risk Assessment

Before handling waste, the generator must validate the waste stream. This protocol operates on the "Precautionary Principle": treat the substance as a hazardous pharmaceutical waste to ensure environmental compliance and safety.

Required PPE (Personal Protective Equipment)[1][2]

- Respiratory: N95 or P100 respirator if handling dry powder outside a fume hood (prevent inhalation of alkaline dust).
- Dermal: Nitrile gloves (0.11 mm minimum thickness).
- Ocular: Chemical splash goggles (standard safety glasses are insufficient for fine powders).

Regulatory Classification Logic

This section defines the decision-making process to prevent regulatory violations.

The "Non-Hazardous" Trap: Researchers often check the EPA's P-list (acutely toxic) and U-list (toxic) and, finding 5-Hydroxy Omeprazole missing, default to general trash. This is a violation

of Best Management Practices (BMP).

Correct Classification:

- US EPA: Non-RCRA Regulated Chemical Waste (unless mixed with hazardous solvents).
- Disposal Route: Incineration Only.
- Sewering: Strictly Prohibited under EPA 40 CFR Part 266 Subpart P (Ban on sewerage hazardous waste pharmaceuticals).^[1]

Operational Disposal Protocols

Scenario A: Solid Waste (Expired Standards / Spilled Powder)

Objective: Containment and destruction via incineration.

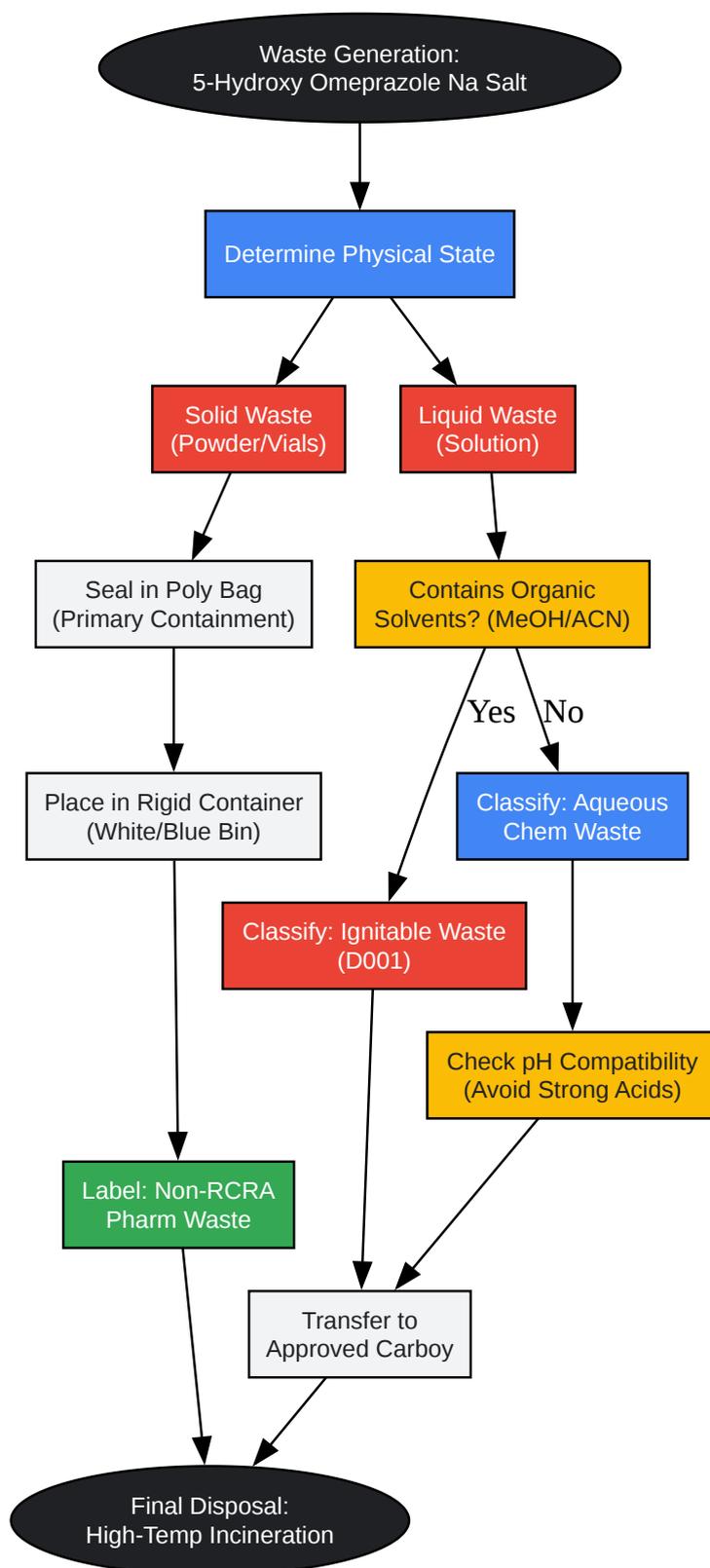
- Segregation: Do not mix with biohazardous waste (red bags) or general trash.
- Primary Containment: Place the vial or powder into a clear, sealable polyethylene bag (Zip-lock style).
- Secondary Containment: Place the sealed bag into a rigid, white or blue high-density polyethylene (HDPE) container labeled "Non-RCRA Pharmaceutical Waste."
- Labeling: Affix a label detailing:
 - Chemical Name: **5-Hydroxy Omeprazole Sodium Salt**^{[2][3]}
 - Hazards: Irritant (Skin/Eye), Bioactive.

Scenario B: Liquid Waste (HPLC Effluent / Stock Solutions)

Objective: Prevent solvent cross-contamination and pH reactions. Context: This compound is often dissolved in Methanol (MeOH) or Acetonitrile (ACN) for analysis.

- Solvent Assessment:
 - If dissolved in Methanol/ACN: Classify as Ignitable Waste (D001).
 - If dissolved in Water/Buffer: Classify as Non-RCRA Chemical Waste.
- pH Check: As a sodium salt, concentrated solutions are basic.
 - Action: Check the pH of the receiving waste carboy.
 - Warning: Do not add to waste containers holding strong acids (e.g., 1M HCl) without first neutralizing, to prevent heat generation or spattering.
- Carboy Selection: Use a dedicated "Organic Solvent" carboy for HPLC effluent.
- Filtration (Optional but Recommended): If the lab uses a charcoal filter cap on waste carboys, ensure it is not saturated, as volatile organic solvents (MeOH) are often co-present.

Visual Workflow: Disposal Decision Tree



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Figure 1: Decision logic for segregating solid and liquid waste streams to ensure compliance with EPA and safety standards.

Decontamination Protocol (Spill Management)

If **5-Hydroxy Omeprazole Sodium Salt** powder is spilled on a balance or benchtop:

- **Dry Wipe:** Gently wipe the bulk powder with a dry Kimwipe to prevent spreading it into a larger sticky mess (sodium salts are hygroscopic).
- **Solvent Wash:** Wet a paper towel with Methanol or Water. The salt is highly soluble in these polar solvents.
 - **Note:** Do not use Hexane or non-polar solvents; they will not effectively dissolve the salt.
- **Final Clean:** Wipe the surface with a mild detergent solution to remove any alkaline residue.
- **Disposal:** Treat all used wipes and gloves from the cleanup as Solid Pharmaceutical Waste (Scenario A).

Documentation & Chain of Custody

For GLP (Good Laboratory Practice) compliance, record the disposal in the Reagent Logbook:

- **Fields Required:** Date Disposed, Quantity (mg), Method (e.g., "Solid Waste Bin #4"), and User Initials.
- **Manifesting:** When the waste contractor collects the bin, ensure 5-Hydroxy Omeprazole is categorized under the "Non-Regulated Pharmaceutical" profile, distinct from "RCRA Hazardous" (unless mixed with solvents).

References

- US Environmental Protection Agency (EPA). (2019).[4] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine (40 CFR Part 266 Subpart P).[5] EPA.gov. [[Link](#)]

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 46781846, **5-Hydroxy Omeprazole Sodium Salt**. PubChem. [[Link](#)]
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press. [[Link](#)]

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Sources

- 1. ashp.org [ashp.org]
- 2. lgcstandards.com [lgcstandards.com]
- 3. 5-Hydroxy Omeprazole Sodium Salt | C17H18N3NaO4S | CID 46781846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. epa.gov [epa.gov]
- 5. EPA Finalizes Management Standards for Hazardous Waste Pharmaceuticals Rule | HUB | K&L Gates [klgates.com]
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